

Technical Support Center: Optimizing GR 94800 Concentration for Experiments

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Compound of Interest

Compound Name: GR 94800

Cat. No.: B1672131

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Welcome to the technical support center for **GR 94800**, a potent and selective tachykinin NK2 receptor antagonist. This guide is designed for researchers, scientists, and drug development professionals to provide troubleshooting advice and frequently asked questions (FAQs) to facilitate the successful use of **GR 94800** in your experiments.

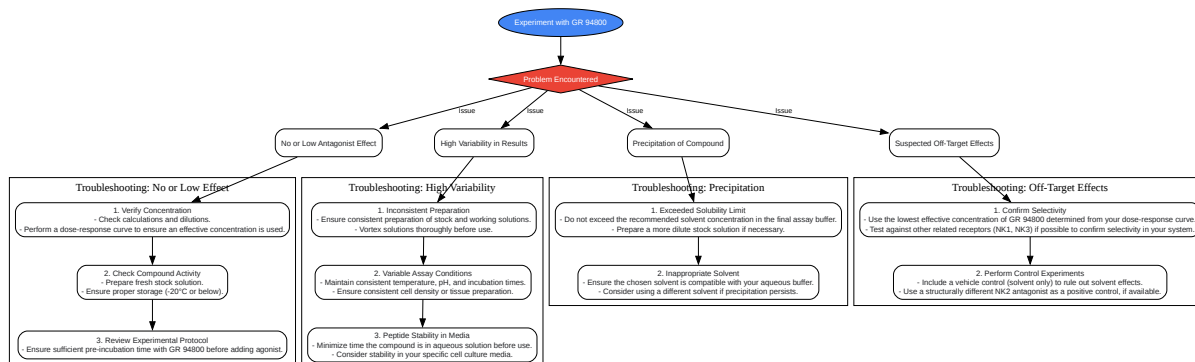
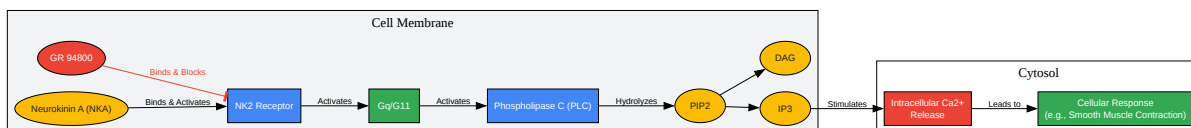
Frequently Asked Questions (FAQs)

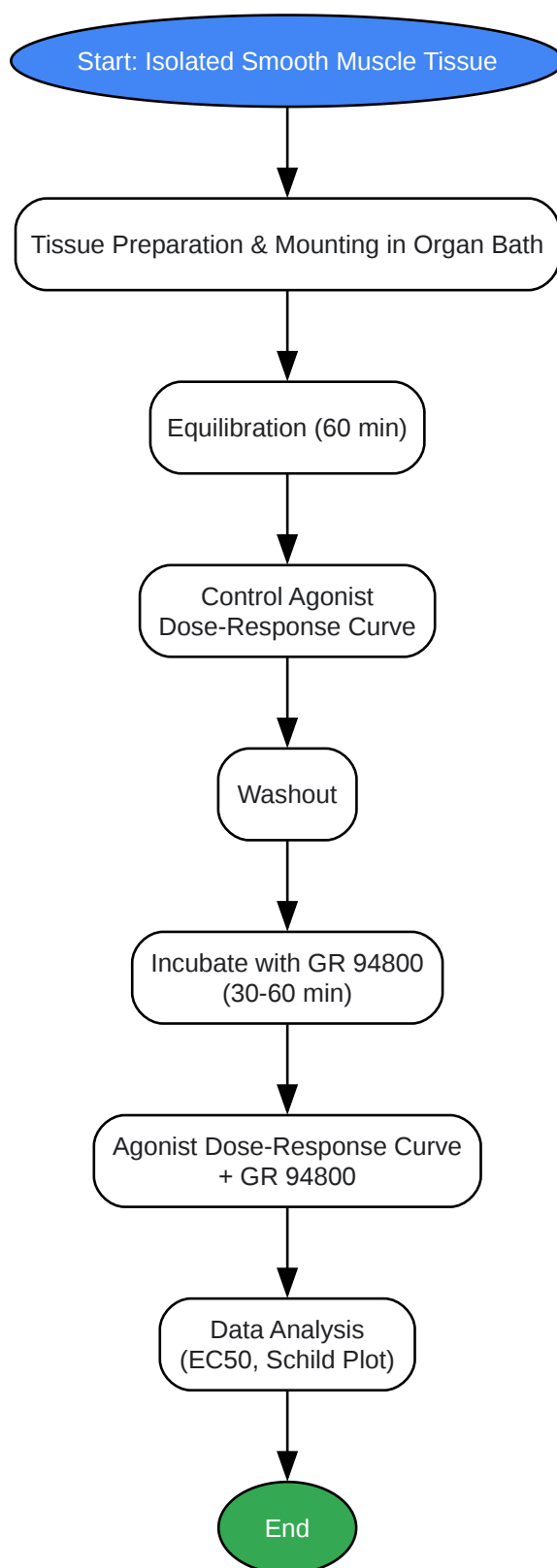
Q1: What is **GR 94800** and what is its primary mechanism of action?

GR 94800 is a highly potent and selective competitive antagonist of the tachykinin NK2 receptor. Its primary mechanism of action is to block the binding of the endogenous ligand, neurokinin A (NKA), to the NK2 receptor. This inhibition prevents the activation of downstream signaling pathways.

Q2: What is the signaling pathway of the NK2 receptor that **GR 94800** inhibits?

The tachykinin NK2 receptor is a G protein-coupled receptor (GPCR) that primarily couples to Gs and Gq/G11 proteins. Upon agonist binding, the receptor activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, leading to a variety of cellular responses, including smooth muscle contraction. **GR 94800** blocks the initiation of this cascade by preventing agonist binding.





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